

What is "Antibacterial agent 140 chloride"?

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Compound of Interest

Compound Name: Antibacterial agent 140 chloride

Cat. No.: B15568567

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An in-depth guide to **Antibacterial Agent 140 Chloride** (Ru2), a novel photosensitizer for the targeted detection and elimination of Gram-positive bacteria.

Introduction

Antibacterial agent 140 chloride, referred to in scientific literature as Ru2, is a pioneering ruthenium-based photosensitizer with aggregation-induced emission (AIEgen) properties.^{[1][2]} This compound has demonstrated significant potential for both the detection and treatment of infections caused by Gram-positive (G+) bacteria.^{[1][2]} Its unique mechanism of action involves a specific interaction with lipoteichoic acids (LTA) present in the cell walls of Gram-positive bacteria, leading to selective accumulation and light-activated antibacterial activity.^{[1][2]} This technical guide provides a comprehensive overview of the chemical properties, mechanism of action, and experimental data related to **Antibacterial Agent 140 Chloride**.

Chemical Properties

While the exact CAS number for "**Antibacterial agent 140 chloride**" is not publicly available, it is identified as a multifunctional ruthenium (II) polypyridine complex. The molecular formula is reported as C61H44Cl2N8Ru.^[3]

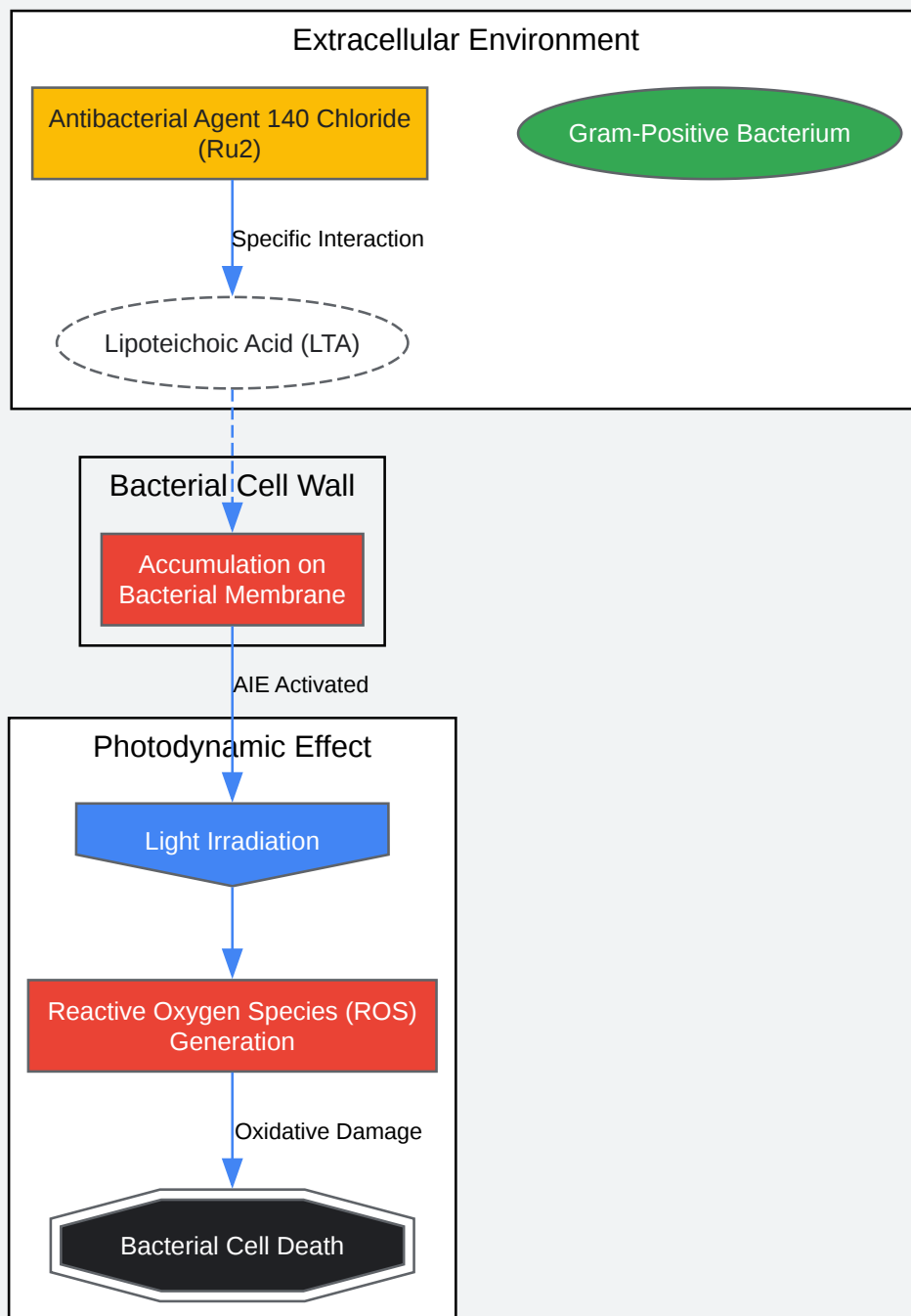
Mechanism of Action: Selective Targeting and Photodynamic Therapy

The antibacterial activity of agent 140 chloride is twofold, combining selective targeting of Gram-positive bacteria with light-induced cytotoxicity.

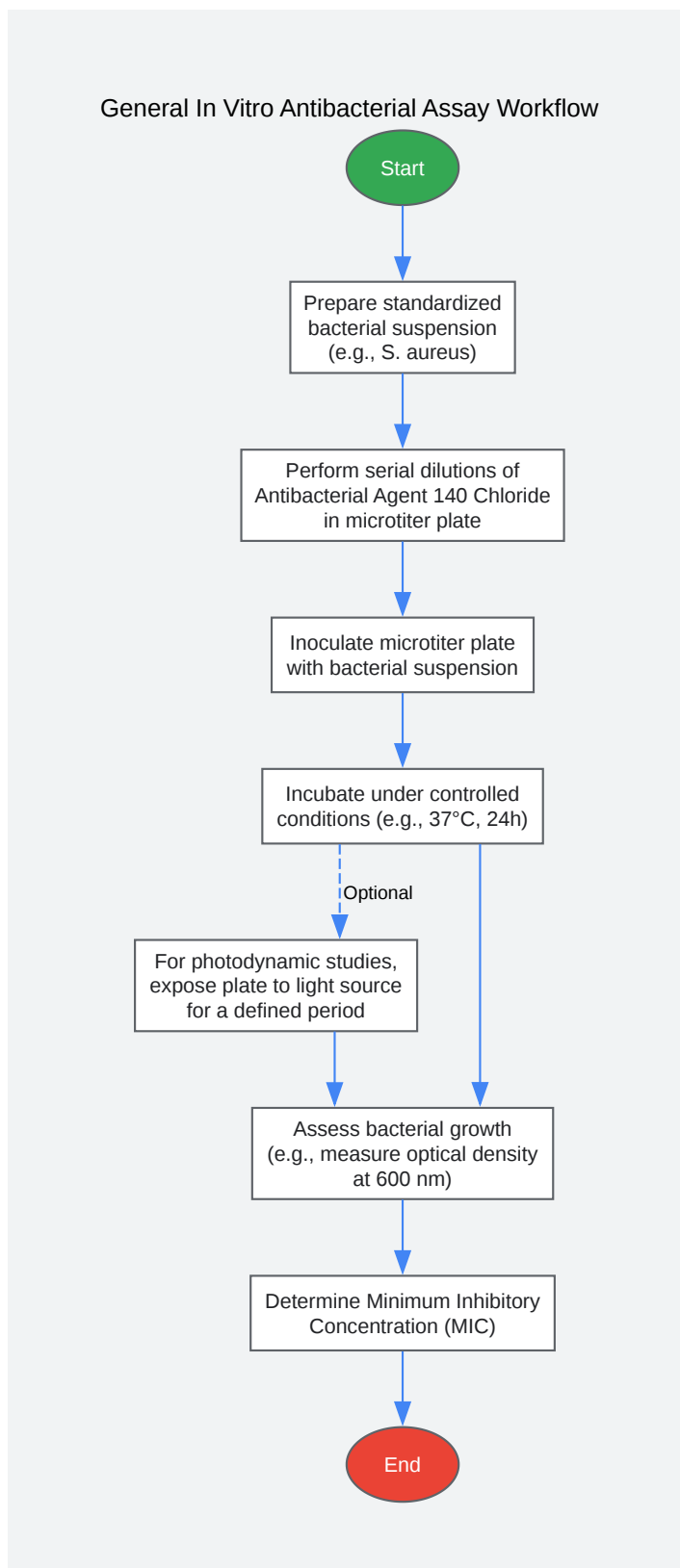
1. **Selective Recognition of Gram-Positive Bacteria:** The agent exhibits a unique selectivity for Gram-positive bacteria due to its interaction with lipoteichoic acids (LTA), a major component of their cell walls.^{[1][2]} This interaction leads to the accumulation of the agent on the bacterial membrane.
2. **Aggregation-Induced Emission (AIE):** Upon accumulation on the bacterial surface, the agent undergoes aggregation, which activates its AIE properties. This results in luminescence, allowing for the specific staining and detection of Gram-positive bacteria.^[2]
3. **Photodynamic Therapy (PDT):** When exposed to light, the accumulated agent acts as a photosensitizer, generating reactive oxygen species (ROS). These highly reactive molecules induce oxidative stress, leading to damage of cellular components and ultimately bacterial cell death. This phototoxic effect is the basis for its potent antibacterial activity under light irradiation.^{[1][2]}

Below is a diagram illustrating the proposed mechanism of action:

Mechanism of Action of Antibacterial Agent 140 Chloride



General In Vitro Antibacterial Assay Workflow

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References

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- 2. researchgate.net [researchgate.net]
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